

Introduction: Foundational Physicochemical Characterization in Drug Development

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Compound of Interest

Compound Name: 3-(Cyclopentyloxy)pyridin-2-amine

CAS No.: 1152595-98-6

Cat. No.: B2551989

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In the landscape of modern drug discovery and development, the journey from a promising hit compound to a viable clinical candidate is contingent upon a thorough understanding of its fundamental physicochemical properties. Among these, solubility and chemical stability stand as critical pillars that dictate a molecule's developability, influencing its absorption, distribution, metabolism, and excretion (ADME) profile, as well as its formulation potential and shelf-life. This guide provides an in-depth technical framework for the comprehensive evaluation of **3-(Cyclopentyloxy)pyridin-2-amine** (CAS No. 1152595-98-6), a compound representative of novel heterocyclic scaffolds being explored in medicinal chemistry. While related structures, such as 3-(indolin-5-yloxy)pyridin-2-amine derivatives, have been investigated as potential necroptosis inhibitors, a detailed public record of the physicochemical characteristics of this specific molecule is not readily available.^[1]

This document is designed for researchers, medicinal chemists, and formulation scientists. It moves beyond simple protocol recitation to explain the causality behind experimental choices, grounding every recommendation in established regulatory and scientific principles. Our objective is to provide a self-validating system for the characterization of **3-(Cyclopentyloxy)pyridin-2-amine**, ensuring that the data generated is robust, reliable, and directly applicable to critical development decisions.

Molecular Structure and Physicochemical Predictions

3-(Cyclopentyloxy)pyridin-2-amine is an aminopyridine derivative with a molecular formula of $C_{10}H_{14}N_2O$ and a molecular weight of 178.23 g/mol .

- **Aminopyridine Core:** The 2-aminopyridine moiety is basic, with the pyridine ring nitrogen and the exocyclic amino group capable of protonation. This predicts that the compound's aqueous solubility will be highly dependent on pH.
- **Cyclopentyloxy Substituent:** The cyclopentyloxy group at the 3-position is a non-polar, lipophilic moiety. This feature will likely decrease aqueous solubility compared to unsubstituted aminopyridines but may enhance solubility in non-polar organic solvents.[\[2\]](#)
- **Hydrogen Bonding:** The primary amine group provides a hydrogen bond donor, while the pyridine nitrogen and ether oxygen act as hydrogen bond acceptors, allowing for interactions with protic solvents.

Based on this structure, we can hypothesize that **3-(Cyclopentyloxy)pyridin-2-amine** is a weak base whose solubility will increase significantly at lower pH values due to the formation of a more soluble cationic salt.

Part 1: A Comprehensive Framework for Solubility Determination

The solubility of an active pharmaceutical ingredient (API) is a critical determinant of its oral bioavailability. For meaningful and reproducible results, it is essential to measure thermodynamic (or equilibrium) solubility, which represents the true saturation point of a solution in equilibrium with an excess of the solid drug.[\[3\]](#)[\[4\]](#)

Thermodynamic Solubility Assessment: The Saturation Shake-Flask Method

The gold standard for determining thermodynamic solubility is the saturation shake-flask method.[\[3\]](#)[\[4\]](#) This technique ensures that the solution and solid phases are at equilibrium, providing a definitive value for a given set of conditions.

- Media Preparation: Prepare a panel of aqueous and organic solvents. For biopharmaceutical relevance, aqueous buffers across the physiological pH range of the gastrointestinal tract (pH 1.2 to 6.8) are mandatory.^{[4][5]}
 - Aqueous Buffers:
 - pH 1.2: 0.1 N HCl or Simulated Gastric Fluid (without enzymes).
 - pH 4.5: Acetate Buffer.
 - pH 6.8: Phosphate Buffer (Simulated Intestinal Fluid, without enzymes).
 - Organic Solvents: A range of solvents with varying polarities should be tested to inform formulation strategies (e.g., Methanol, Ethanol, Acetonitrile, Dimethyl Sulfoxide (DMSO), Polyethylene Glycol 400).
- Sample Preparation: Add an excess of solid **3-(Cyclopentyloxy)pyridin-2-amine** to a series of glass vials, each containing a known volume of a specific test medium. "Excess" is key; a visible amount of solid material must remain at the end of the experiment to ensure saturation.
- Equilibration: Seal the vials and place them in an orbital shaker or rotator set to a constant temperature, typically 37 ± 1 °C for physiological relevance.^[5] Agitation should be sufficient to keep the solid suspended without creating a vortex. The equilibration time is critical; 24 to 72 hours is standard, but preliminary experiments should confirm that equilibrium is reached.^[4]
- Phase Separation: After equilibration, allow the vials to stand undisturbed to let the excess solid settle. Carefully withdraw an aliquot of the supernatant. To remove any remaining microscopic particles, the supernatant must be filtered through a low-binding filter (e.g., 0.22 µm PVDF) or centrifuged at high speed.^[4]
- Quantification: Accurately dilute the clarified supernatant with a suitable mobile phase and quantify the concentration of the dissolved compound using a validated analytical method, typically a stability-indicating High-Performance Liquid Chromatography (HPLC) method with UV detection.^{[2][6]}

- Solid-State Analysis: After the experiment, the remaining solid should be recovered and analyzed (e.g., by XRPD or DSC) to confirm that no polymorphic or solvate transformation occurred during the experiment, which could alter the solubility measurement.[\[4\]](#)

Caption: Integrated workflow for stress testing and analytical method development.

Development of a Stability-Indicating HPLC Method

A stability-indicating method is an analytical procedure that can accurately quantify the decrease in the amount of the API due to degradation. It must be able to separate the intact API from its degradation products and any process-related impurities. [\[7\]](#) Table 2: Proposed Starting Conditions for RP-HPLC Method

Parameter	Condition	Rationale
Column	C18, 150 mm x 4.6 mm, 5 μ m	Provides good retention and resolution for moderately polar compounds.
Mobile Phase A	0.1% Formic Acid in Water	Provides an acidic pH to ensure the basic analyte is protonated and sharpens peak shape.
Mobile Phase B	Acetonitrile	Common organic modifier for reverse-phase chromatography.
Gradient	5% to 95% B over 20 min	A gradient elution is necessary to separate the parent drug from potentially more polar or less polar degradants.
Flow Rate	1.0 mL/min	Standard flow rate for a 4.6 mm ID column.
Column Temp.	30 $^{\circ}$ C	Ensures reproducible retention times.
Detection	UV at 265 nm (or λ_{max})	Wavelength should be determined by a UV scan of the API to ensure maximum sensitivity.

| Detector | Photodiode Array (PDA) | Crucial for assessing peak purity and identifying the presence of co-eluting impurities. |

The specificity of this method must be proven by analyzing the stressed samples. The chromatograms should show that all degradation product peaks are baseline-resolved from the main API peak.

Summarizing Stability Data

The results of the forced degradation study should be compiled into a clear summary table.

Table 3: Summary of Forced Degradation Results

Stress Condition	Duration	% Assay of Parent	% Degradation	No. of Degradants	Remarks (e.g., Major Degradant RT)
0.1 N HCl (80°C)	24 h	Data	Data	Data	Data
0.1 N NaOH (80°C)	24 h	Data	Data	Data	Data
3% H ₂ O ₂ (RT)	6 h	Data	Data	Data	Data
Thermal (105°C, Solid)	48 h	Data	Data	Data	Data

| Photolytic (ICH Q1B) | 7 days | Data | Data | Data | Data |

Conclusion

This technical guide outlines a comprehensive and scientifically rigorous approach to characterizing the solubility and stability of **3-(Cyclopentyloxy)pyridin-2-amine**. By employing standardized methodologies such as the shake-flask method for solubility and a systematic forced degradation study, drug development professionals can generate the high-quality, reliable data necessary to make informed decisions. This foundational knowledge is indispensable for guiding lead optimization, selecting appropriate formulation strategies, and ultimately ensuring the development of a safe, effective, and stable medicinal product. The principles and protocols detailed herein provide a robust framework for the physicochemical evaluation of not only this specific molecule but also other novel chemical entities emerging from discovery pipelines.

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